

An In-depth Technical Guide to 3-Picolylamine: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Picolylamine

Cat. No.: B1677787

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Picolylamine**, also known as 3-(aminomethyl)pyridine, is a versatile heterocyclic amine that serves as a crucial building block in the synthesis of a wide array of chemical compounds.^{[1][2]} Its unique structure, featuring a pyridine ring and a primary amine, imparts a combination of aromatic and nucleophilic properties, making it a valuable intermediate in the pharmaceutical, agrochemical, and materials science industries.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, with a focus on its role in drug discovery and development.

Chemical Structure and Identification

3-Picolylamine is a derivative of pyridine with an aminomethyl substituent at the 3-position.^[1] The presence of both a basic pyridine ring and a primary amino group allows for a diverse range of chemical modifications, making it an ideal scaffold for creating complex molecular architectures.^[1]

Identifier	Value
CAS Number	3731-52-0
Molecular Formula	C ₆ H ₈ N ₂
Molecular Weight	108.14 g/mol
IUPAC Name	(Pyridin-3-yl)methanamine
Synonyms	3-(Aminomethyl)pyridine, Picolamine
SMILES	<chem>NCc1cccn1</chem>
InChI	1S/C6H8N2/c7-4-6-2-1-3-8-5-6/h1-3,5H,4,7H2
InChI Key	HDOUGSFASVGDCS-UHFFFAOYSA-N

Physicochemical Properties

3-Picolylamine is a colorless to light yellow liquid at room temperature and is completely miscible with water.^{[1][3]} Its key physical and chemical properties are summarized in the table below.

Property	Value
Appearance	Colorless to light yellow liquid
Melting Point	-21 °C
Boiling Point	73-74 °C at 1 mmHg
Density	1.062 g/mL at 25 °C
Refractive Index (n _{20/D})	1.551
Flash Point	100 °C
Solubility	Completely miscible in water, ethanol, and ether
pKa	Not explicitly available in search results

Synthesis of 3-Picolylamine

The primary industrial synthesis of **3-Picolylamine** involves the catalytic hydrogenation of 3-cyanopyridine. This process typically utilizes a metal catalyst, such as Raney nickel, under a hydrogen atmosphere.

Experimental Protocol: Catalytic Hydrogenation of 3-Cyanopyridine (General Procedure)

This protocol is a generalized representation based on patent literature and may require optimization for specific laboratory or industrial scales.

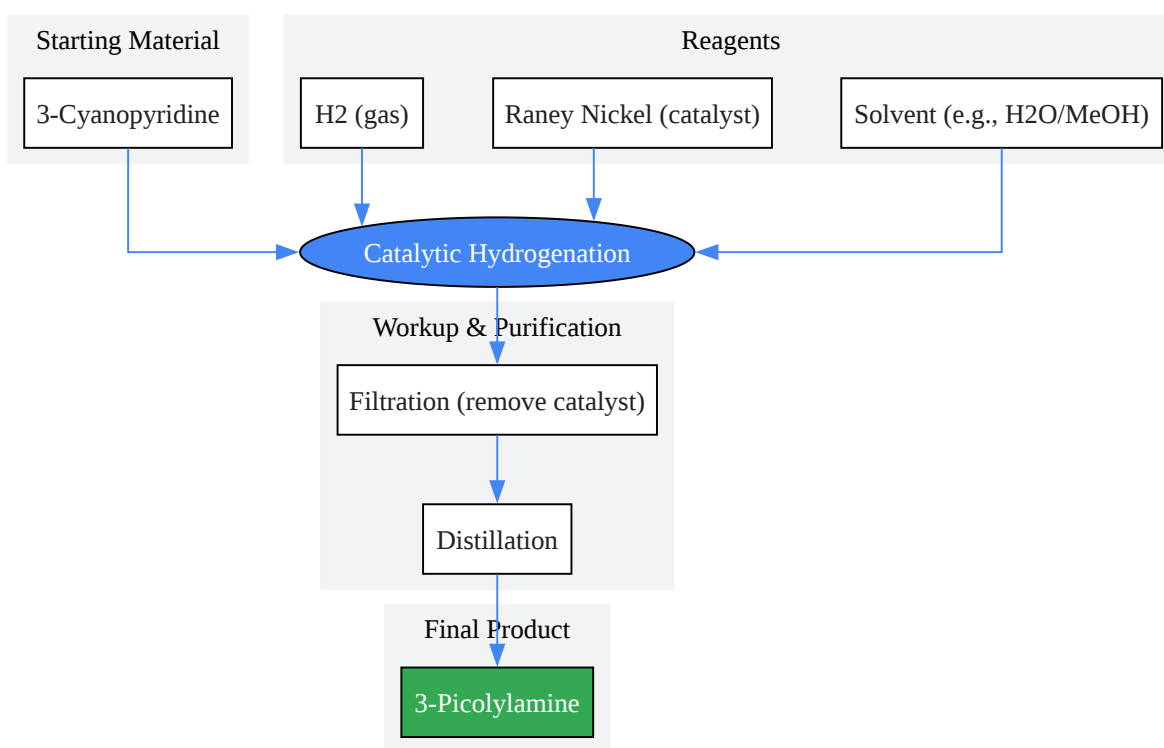
Materials:

- 3-Cyanopyridine
- Raney Nickel (catalyst)
- Solvent (e.g., water, methanol, or a mixture)
- Acetic Acid (to maintain pH)
- Hydrogen gas

Procedure:

- A solution of 3-cyanopyridine is prepared in the chosen solvent within a high-pressure reactor (autoclave).
- A slurry of Raney nickel catalyst in water is added to the reactor.
- Acetic acid is added to the reaction mixture to maintain a constant pH, typically around 5.
- The reactor is sealed and purged with an inert gas, such as nitrogen or argon, before being pressurized with hydrogen gas (e.g., to 1 bar).
- The reaction mixture is stirred at room temperature.
- Hydrogen uptake is monitored until the theoretical amount for the reduction of the nitrile group has been consumed.

- Upon completion, the reactor is depressurized and purged with an inert gas.
- The catalyst is removed by filtration.
- The resulting solution containing **3-Picolylamine** can then be purified by distillation or other appropriate methods.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3-Picolylamine**.

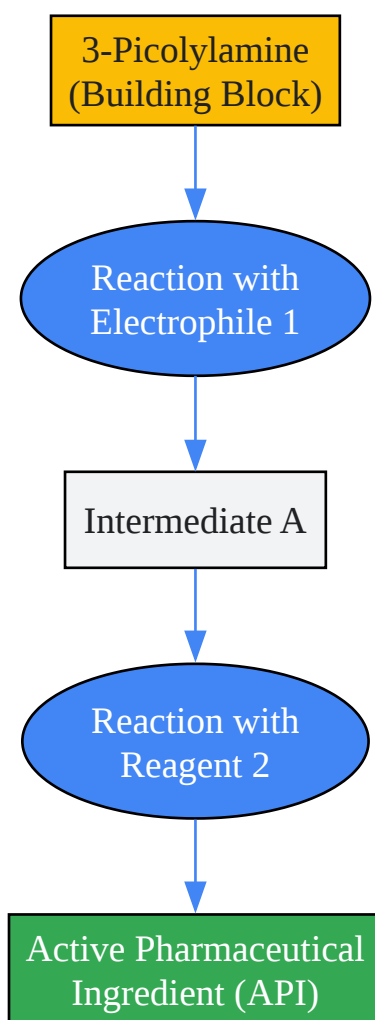
Applications in Drug Development and Research

3-Picolylamine is a highly valued building block in medicinal chemistry due to the prevalence of the pyridine scaffold in FDA-approved drugs. Its bifunctional nature allows for its

incorporation into a wide range of molecular frameworks to generate novel therapeutic agents.

Role as a Pharmaceutical Intermediate

3-Picolylamine serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs).[1] Its pyridine ring and amine functional group enable a variety of chemical transformations, making it instrumental in creating complex molecules for drug discovery.[1] Derivatives of **3-Picolylamine** have been investigated for their potential as anticancer agents, with some showing activity against lung and breast cancer cell lines. It is also a building block for drugs targeting neurological disorders.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. scbt.com [scbt.com]
- 3. Synthesis, characterization and biological evaluation of dipicolylamine sulfonamide derivatized platinum complexes as potential anticancer agents - RSC Advances (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Picolylamine: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677787#3-picolylamine-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com